

Preparation of Cevipabulin Stock Solution for Cellular and Preclinical Research

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Compound of Interest		
Compound Name:	Cevipabulin	
Cat. No.:	B1684092	Get Quote

Application Note

Introduction

Cevipabulin (also known as TTI-237) is a potent, orally available, microtubule-active antitumor agent.[1][2][3] It functions by inhibiting the binding of vinblastine to tubulin, thereby disrupting microtubule dynamics, which can lead to cell cycle arrest and apoptosis in cancer cells.[1][4] Recent studies have revealed a novel mechanism of action where **Cevipabulin** binds not only to the vinblastine site on β -tubulin but also to a new site on α -tubulin, which induces tubulin degradation.[5][6][7] This dual action makes it a compound of significant interest in oncology research and drug development.

Proper preparation of a stable, concentrated stock solution is a critical first step for accurate and reproducible experimental results in both in vitro and in vivo studies. This document provides detailed protocols for the preparation, storage, and handling of **Cevipabulin** stock solutions.

Data Presentation

A summary of the key quantitative data for **Cevipabulin** is presented in the table below for easy reference.



Property	Value	Source
Molecular Weight	464.82 g/mol	[1][2][4]
Molecular Formula	C18H18CIF5N6O	[1][2]
CAS Number	849550-05-6	[1][8]
Appearance	White to off-white solid	[1]
Purity	≥98%	[2]
IC50 (Cytotoxicity)	18-40 nM in various human tumor cell lines (e.g., SK-OV-3, MDA-MB-435, MDA-MB-468, LnCaP, Hela)	[1]
Solubility in DMSO	≥ 100 mg/mL (215.14 mM)	[1]
Solubility in 0.1N HCl (aq)	Soluble	[2]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **Cevipabulin** in DMSO, suitable for subsequent dilution in cell culture media for in vitro experiments.

Materials:

- Cevipabulin powder
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- · Microcentrifuge tubes or amber vials
- Vortex mixer
- Sonicator (optional)



Calibrated micropipettes

Procedure:

- Pre-warm DMSO: If the DMSO is frozen, bring it to room temperature. It is crucial to use anhydrous DMSO as its hygroscopic nature can impact the solubility of the product.[1]
- Weigh Cevipabulin: Accurately weigh the desired amount of Cevipabulin powder in a suitable container. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.65 mg of Cevipabulin.
- Dissolve in DMSO: Add the appropriate volume of DMSO to the **Cevipabulin** powder. Using the example above, add 1 mL of DMSO to the 4.65 mg of **Cevipabulin**.
- Ensure Complete Dissolution: Vortex the solution vigorously. If necessary, sonicate the solution in a water bath to aid dissolution.[1] Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber vials to avoid repeated freeze-thaw cycles.[1]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Protocol 2: Preparation of a Working Solution for In Vivo Administration

This protocol provides an example of preparing a working solution of **Cevipabulin** for oral (p.o.) or intravenous (i.v.) administration in animal models. The final concentration and vehicle composition may need to be optimized based on the specific experimental requirements.

Materials:

- **Cevipabulin** stock solution in DMSO (e.g., 16.7 mg/mL)
- PEG300



- Tween-80
- Saline (0.9% NaCl)
- Sterile conical tubes
- Calibrated micropipettes

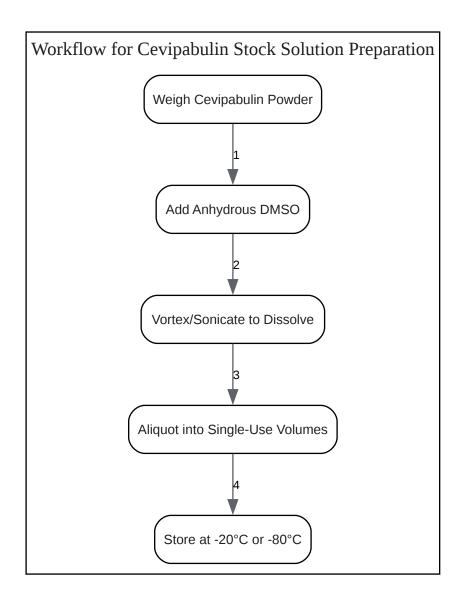
Procedure:

This protocol is for a final solution containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1]

- Prepare a clear stock solution in DMSO first.[1]
- Add Co-solvents Sequentially: In a sterile conical tube, add the required volume of the Cevipabulin DMSO stock solution.
- Add the PEG300 and mix thoroughly.
- Add the Tween-80 and mix until the solution is homogeneous.
- Finally, add the saline to reach the final desired volume and concentration. Mix well.
- Final Concentration Example: To prepare 1 mL of a 1.67 mg/mL working solution, add 100 μL of a 16.7 mg/mL DMSO stock solution to 400 μL of PEG300 and mix. Then, add 50 μL of Tween-80 and mix. Finally, add 450 μL of saline.[1]
- Use Fresh: It is recommended to prepare this working solution fresh on the day of use for in vivo experiments.[1] If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[1]

Visualizations

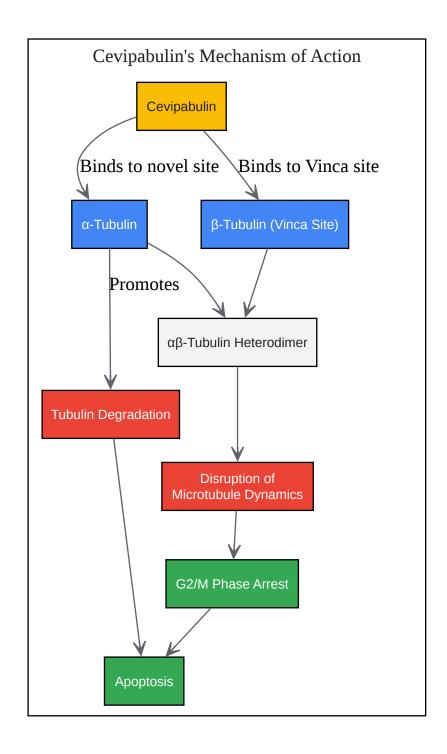




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Caption: Workflow for preparing **Cevipabulin** stock solution.





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Caption: Simplified signaling pathway of Cevipabulin's action on tubulin.



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